

Adjusting hexythiazox application rates for different crop and pest scenarios

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hexythiazox

Cat. No.: B1673234

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Hexythiazox Application: A Technical Support Center for Researchers

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with the acaricide **hexythiazox**.

Frequently Asked Questions (FAQs)

Q1: What is the mode of action of **hexythiazox**?

Hexythiazox is a non-systemic acaricide that functions as a mite growth regulator.^{[1][2][3]} It primarily acts through contact and stomach action.^{[1][3][4]} Its main mechanism is the inhibition of chitin synthesis, a crucial component of the mite exoskeleton.^[5] This interference with the molting process is effective against mite eggs, larvae, and nymphs, preventing them from reaching maturity.^{[5][6][7]} While it has low toxicity to adult mites, it can reduce the hatching rate of eggs laid by treated female mites.^{[4][8]}

Q2: On which crops and pests can **hexythiazox** be used?

Hexythiazox is registered for use on a wide variety of crops, including almonds, apples, cherries, grapes, nectarines, pears, strawberries, tomatoes, tea, chili, roses, brinjal, and okra.^{[8][9]} It is effective against a range of phytophagous mites, particularly from the Tetranychidae

family (spider mites).[1][2] This includes pests such as the two-spotted spider mite, European red mite, scarlet mite, and yellow mites.[9][10]

Q3: When is the optimal time to apply **hexythiazox** for maximum efficacy?

For optimal results, **hexythiazox** should be applied early in the pest cycle, when mite populations are low and primarily consist of eggs, larvae, and nymphs.[8] It is most effective when applied before a major infestation occurs and adult mite numbers are high.[4][8] Since its effect is on the developmental stages, a noticeable decrease in the overall mite population may take 7 to 10 days.[5]

Q4: How can insecticide resistance to **hexythiazox** be managed?

To mitigate the development of resistance, it is recommended to limit the application of **hexythiazox** to once per growing season.[8][10] It is also advisable to alternate **hexythiazox** with acaricides that have a different mode of action.[10] Avoid using **hexythiazox** in areas where products known to cause mite flaring have been used.[10]

Troubleshooting Guide

Q5: I have applied **hexythiazox**, but I still see adult mites. Is the product not working?

Hexythiazox has low toxicity to adult mites.[4][8] Its primary mode of action is to disrupt the life cycle by targeting eggs, larvae, and nymphs.[5][7] Therefore, you may continue to see adult mites for a period after application. The full effect of the treatment, a significant reduction in the overall mite population, will become apparent after 7 to 10 days as the immature stages are controlled and older adults die off.[5] For immediate control of a large adult population, tank-mixing with a suitable adulticide may be necessary.[8]

Q6: Can **hexythiazox** cause damage to my crops (phytotoxicity)?

Under normal use conditions and at recommended concentrations, **hexythiazox** has little effect on crops.[4][8] However, spraying high concentrations, especially under conditions of high temperature and humidity, may cause slight harm to the new shoots and tender leaves of some plants.[4] It is always recommended to conduct a small-scale test on a few plants before large-scale application, particularly on sensitive ornamentals.[10]

Q7: What is the rainfastness of **hexythiazox**?

The ability of a pesticide to withstand rainfall is known as its rainfastness. Generally, the longer the period between application and rainfall, the better the efficacy.^[11] While specific rainfastness data for **hexythiazox** is not readily available in the provided search results, many insecticides require a drying period of 2 to 6 hours to become rainfast.^[12] Heavy rainfall (e.g., two inches or more) within 24 hours of application may necessitate reapplication.^[11]

Q8: Can **hexythiazox** be mixed with other pesticides or adjuvants?

Hexythiazox can be mixed with some other pesticides, but compatibility should always be checked.^[4] For instance, it should not be mixed with pyrethroid, diazinon, or methidathion. When preparing a tank mix, it is crucial to perform a jar test to ensure physical compatibility and avoid the formation of precipitates or separation.^[13] Adjuvants like non-ionic surfactants can be used with **hexythiazox** to improve coverage, especially on the undersides of leaves where mites reside.^[10]

Data Presentation

Table 1: Recommended Application Rates of **Hexythiazox** for Various Crops and Pests

Crop	Pest	Formulation	Application Rate
Tea	Scarlet mite, Red spider mite	5.45% EC	125-200 ml/acre
Chilli	Yellow mites	5.45% EC	125-200 ml/acre
Apple	European Red mite	5.45% EC	4 ml/Liter
Grapes	Red spider mite	5.45% EC	200 ml/acre
Rose	Red spider mite	5.45% EC	166-200 ml/acre
Brinjal	Red spider mite	5.45% EC	200 ml/acre
Okra	Red spider mite	5.45% EC	200 ml/acre
Apples, Pears, Stone Fruit	Two-Spotted Mite, European Red Mite	100EC	25 ml per 100 L (dilute spraying)
Strawberries	Two-Spotted Mite	100EC	Dilute spray (e.g., 1000-2500 L/ha)
Ornamentals	Two-Spotted Mite	100EC	Dilute spray with thorough coverage

EC = Emulsifiable Concentrate

Table 2: Withholding Periods (WHPs) for **Hexythiazox**

A withholding period is the minimum time that must elapse between the last pesticide application and the harvest of the crop.^[14] This ensures that pesticide residues in the food are below the maximum residue limits (MRLs).^[15]

Crop	Withholding Period (Days)
Apples	Not specified in search results
Pears	3
Stone Fruit	3
Grapes	Not specified in search results
Strawberries	Not specified in search results

Researchers should always consult the specific product label for the most accurate and legally binding WHP information for their region and crop.

Experimental Protocols

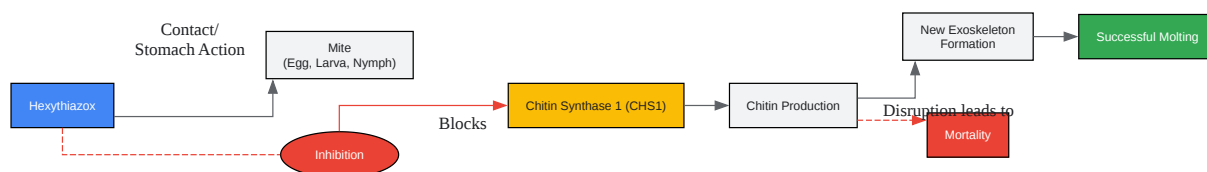
Protocol: Evaluating the Efficacy of **Hexythiazox** Against Spider Mites on Leaf Discs

This protocol outlines a laboratory-based bioassay to determine the ovicidal and larvicidal activity of **hexythiazox**.

- Mite Rearing: Maintain a healthy, susceptible colony of the target spider mite species (e.g., *Tetranychus urticae*) on a suitable host plant (e.g., bean plants) in a controlled environment ($25 \pm 2^{\circ}\text{C}$, $60 \pm 10\%$ RH, 16:8 L:D photoperiod).
- Preparation of Leaf Discs:
 - Excise leaf discs (2-3 cm in diameter) from untreated host plants.
 - Place each disc with the adaxial (upper) surface down on a layer of moistened cotton or agar in a petri dish.
- Infestation:
 - Transfer 10-15 adult female mites to each leaf disc.
 - Allow the females to oviposit for 24 hours.

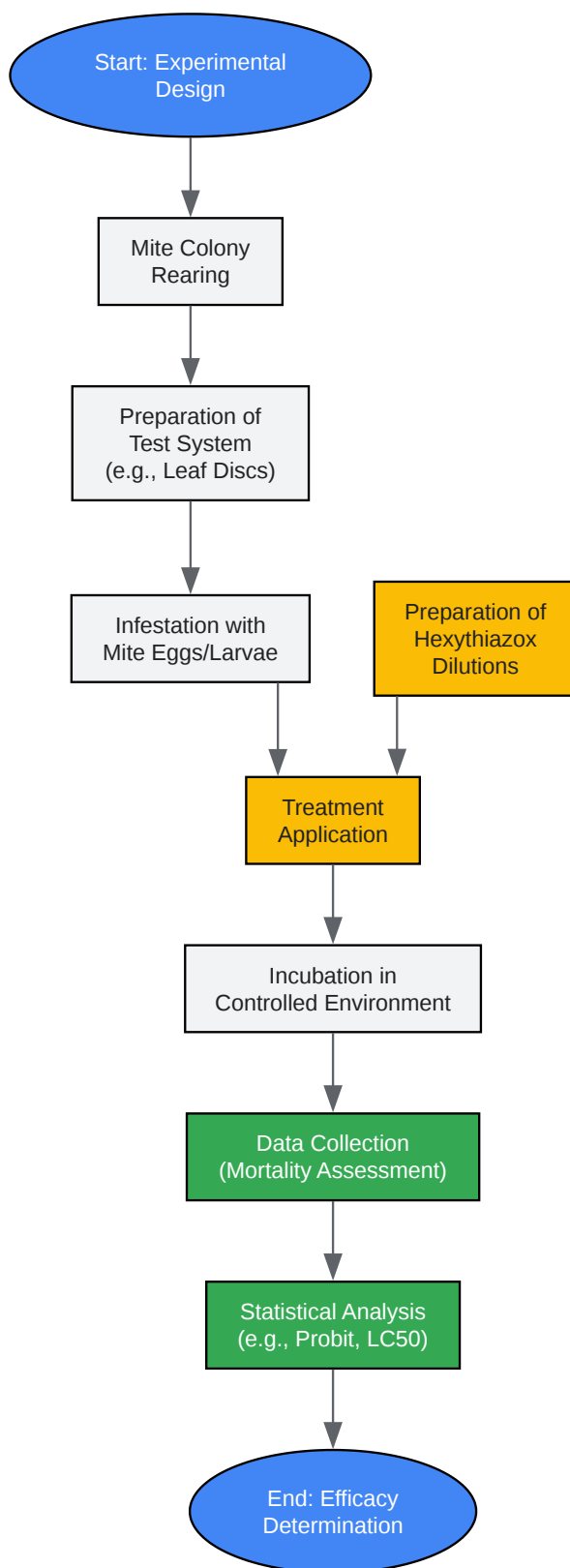
- After the oviposition period, carefully remove all adult mites, leaving the eggs on the leaf discs.
- Preparation of **Hexythiazox** Solutions:
 - Prepare a stock solution of **hexythiazox** in a suitable solvent (e.g., acetone or DMSO with a surfactant).
 - Create a series of dilutions to test a range of concentrations.
 - Include a control group treated only with the solvent and surfactant solution.
- Treatment Application:
 - Apply the **hexythiazox** solutions and the control solution to the leaf discs with eggs using a precision sprayer or a micropipette to ensure even coverage.
 - Allow the treated discs to air dry completely.
- Incubation and Observation:
 - Place the petri dishes with the treated leaf discs back into the controlled environment chamber.
 - After 7-10 days, examine the discs under a stereomicroscope.
 - Record the number of unhatched eggs, hatched larvae, and live nymphs for each treatment and control group.
- Data Analysis:
 - Calculate the percentage of egg mortality (ovicidal effect) and the percentage of larval/nymphal mortality for each concentration.
 - Correct for control mortality using Abbott's formula if necessary.
 - Use probit analysis to determine the LC50 (lethal concentration for 50% of the population) for the ovicidal and larvicidal effects.

Mandatory Visualizations



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Caption: Mode of action of **hexythiazox** as a chitin synthesis inhibitor in mites.



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- To cite this document: BenchChem. [Adjusting hexythiazox application rates for different crop and pest scenarios]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1673234#adjusting-hexythiazox-application-rates-for-different-crop-and-pest-scenarios]

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